

CAY10731: Application Notes and Protocols for Cellular Hydrogen Sulfide Detection

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Compound of Interest

Compound Name: CAY10731

Cat. No.: B3026160

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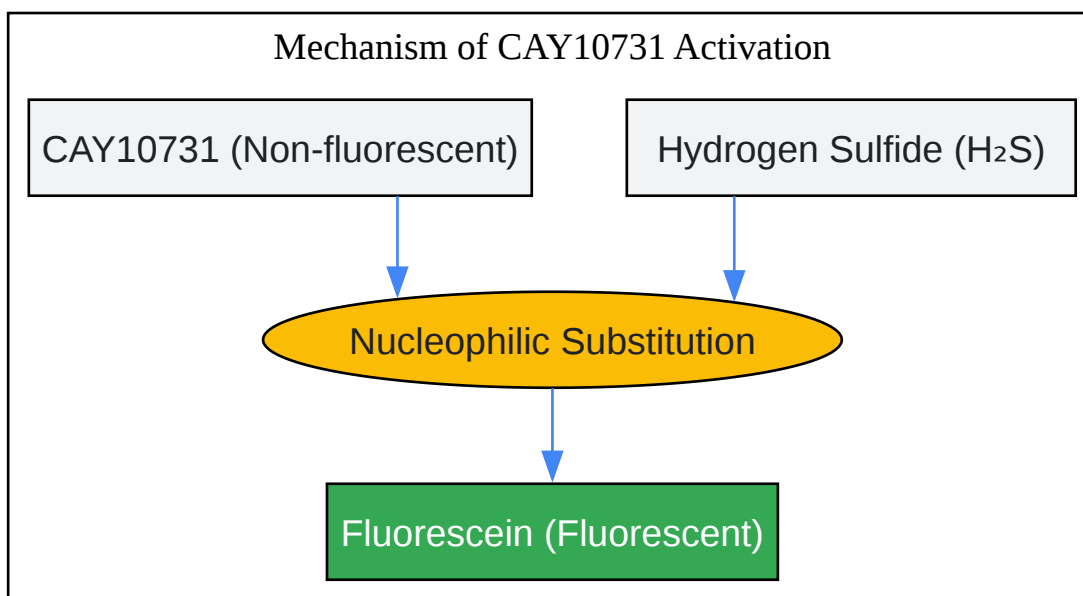
For Researchers, Scientists, and Drug Development Professionals

Introduction

CAY10731 is a highly selective fluorescent probe designed for the detection of hydrogen sulfide (H₂S), a critical gaseous signaling molecule involved in numerous physiological and pathological processes. This document provides detailed application notes and protocols for the use of **CAY10731** in cell-based assays, enabling researchers to accurately monitor both exogenous and endogenous H₂S levels in living cells. Upon reaction with H₂S, **CAY10731** releases fluorescein (FITC), which can be quantified by its fluorescence.^[1]

Mechanism of Action

CAY10731 operates through a nucleophilic substitution reaction. In the absence of H₂S, the probe is non-fluorescent. When H₂S is present, it acts as a nucleophile, attacking the probe and cleaving an ester group. This reaction releases the highly fluorescent molecule, fluorescein. This "turn-on" fluorescence mechanism provides a direct and sensitive measure of H₂S concentration within the cellular environment.



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Caption: Mechanism of **CAY10731** activation by H₂S.

Quantitative Data Summary

The following table summarizes the key spectral properties and performance characteristics of **CAY10731**.

Parameter	Value	Reference
Excitation Maximum (λ_{ex})	485 nm	[1]
Emission Maximum (λ_{em})	535 nm	[1]
Recommended Concentration	10 μ M	
Linear Detection Range	100-5000 μ M	
Limit of Detection (LOD)	24.2 μ M	

Experimental Protocols

Reagent Preparation

CAY10731 Stock Solution (10 mM):

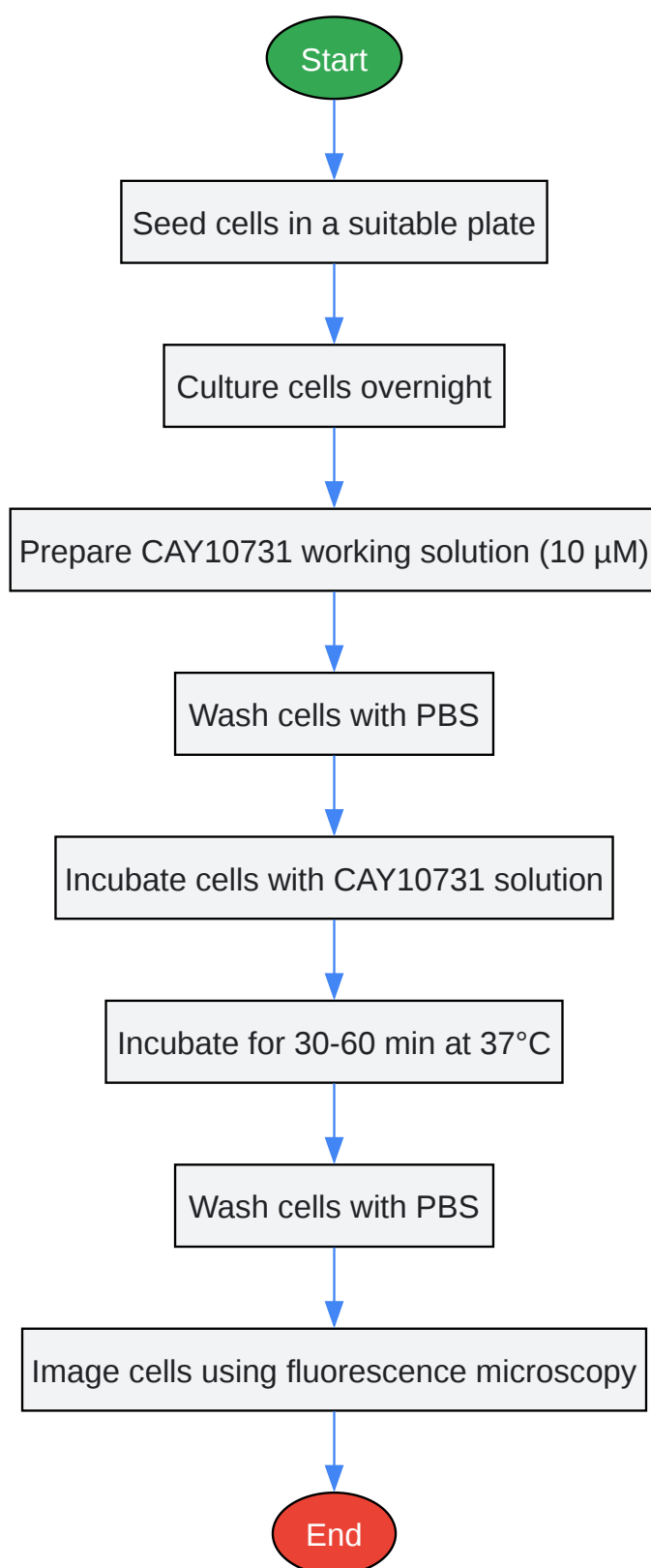
- **CAY10731** is typically supplied as a solid. To prepare a stock solution, dissolve the solid in high-quality, anhydrous dimethyl sulfoxide (DMSO).
- For example, to prepare a 10 mM stock solution, dissolve 1 mg of **CAY10731** in the appropriate volume of DMSO. (Note: The exact volume will depend on the molecular weight of the specific lot of **CAY10731**).
- Store the stock solution at -20°C, protected from light.

Cell Loading Buffer: The optimal cell loading buffer may be cell-type dependent. Two options are provided below:

- Option 1 (General Purpose): Phosphate-Buffered Saline (PBS), pH 7.4.
- Option 2 (Enhanced Solubility): PBS containing 0.1 mM hexadecyltrimethylammonium bromide (CTAB). CTAB is a surfactant that can enhance the solubility of the probe.

Cell Loading and H₂S Detection Protocol

This protocol is a general guideline and may require optimization for specific cell types and experimental conditions.



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References

- 1. amsbio.com [amsbio.com]
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